

Safe handling and storage protocols for o-toluic anhydride

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Compound of Interest

Compound Name: 2-Methylbenzoic acid anhydride

Cat. No.: B1593519

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An In-depth Technical Guide to the Safe Handling and Storage of o-Toluic Anhydride

This guide provides a comprehensive framework for the safe handling, storage, and emergency management of o-toluic anhydride (also known as 2-methylbenzoic anhydride)[1]. Designed for researchers, scientists, and drug development professionals, this document moves beyond procedural checklists to instill a deep understanding of the material's inherent risks and the scientific rationale behind each safety protocol. By grounding these procedures in the fundamental chemical properties of o-toluic anhydride, this guide aims to foster a proactive and robust safety culture within the laboratory.

Core Hazard Profile and Risk Assessment

A thorough understanding of a chemical's properties is the foundation of its safe use. O-toluic anhydride is a solid organic compound that, while essential in many synthetic pathways, possesses hazards that must be rigorously managed.

Physicochemical Characteristics

The physical properties of o-toluic anhydride dictate its primary exposure risks, namely the inhalation of fine dust and direct contact with skin and eyes.

| Property | Value | Source |
|-------------------|--|--------|
| Synonyms | 2-methylbenzoic anhydride, o-Toluic acid anhydride | [1] |
| CAS Number | 607-86-3 | [1] |
| Molecular Formula | C ₁₆ H ₁₄ O ₃ | [1][2] |
| Molecular Weight | 254.28 g/mol | [2] |
| Appearance | Solid, fine powder or crystals | [3] |

Toxicological Profile and Mechanistic Risks

The primary toxicological concern with o-toluic anhydride is its irritant nature. The GHS classification, as reported to the European Chemicals Agency (ECHA), provides a clear warning.[1]

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[2]

Expert Insight: The causality behind this irritation is fundamental to its chemistry. As an acid anhydride, o-toluic anhydride readily reacts with water—including moisture present on the skin, in the eyes, or within the respiratory tract—to hydrolyze back to o-toluic acid. This in-situ formation of carboxylic acid is the direct cause of the observed irritation and potential tissue damage. This reactivity underscores the critical importance of preventing all direct contact.

Reactivity and Incompatibility

Safe storage and handling are predicated on preventing unintended reactions. O-toluic anhydride must be segregated from incompatible materials to avoid hazardous conditions.

- Water/Moisture: Reacts to form o-toluic acid. While not explosive, this reaction compromises the material's integrity and reinforces its irritant risk.

- Strong Bases (e.g., Sodium Hydroxide, Amines): Reacts exothermically. This is a crucial incompatibility to manage in storage.[4]
- Strong Oxidizing Agents: Contact can lead to vigorous, potentially explosive reactions.[4][5]
- Alcohols: Reacts to form esters, another exothermic process.

Proactive Control Measures: Engineering and PPE

A systematic approach to risk mitigation, known as the Hierarchy of Controls, prioritizes the most effective measures first. This framework is essential for managing the risks associated with o-toluic anhydride.

Elimination
(Remove the hazard)

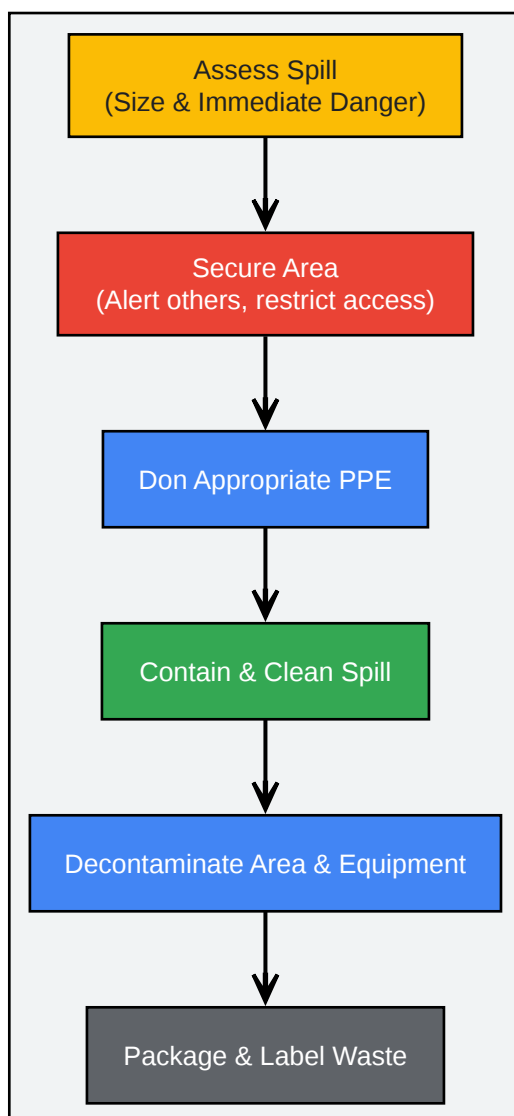
Personal Protective Equipment
(Protect the worker with gear)

Substitution
(Replace with a safer alternative)

Engineering Controls
(Isolate people from the hazard)

Administrative Controls
(Change the way people work)

Hierarchy of Controls



Spill Response Workflow

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